

Methyl nitroacetate proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl nitroacetate*

Cat. No.: *B050895*

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Proper handling and disposal of **methyl nitroacetate** are critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals. Adherence to these protocols is essential to minimize risks and comply with regulatory standards.

Immediate Safety and Handling

Before handling **methyl nitroacetate**, it is crucial to be aware of its associated hazards and to use appropriate personal protective equipment (PPE).

Hazards Summary:

- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[1][2][3][4][5][6]
- Respiratory Irritation: May cause respiratory irritation.[4]
- Combustibility: It is a combustible liquid.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield approved under government standards like NIOSH (US) or EN 166 (EU).[1][7]
- Hand Protection: Use compatible protective gloves.[2][3][6][7] Gloves should be inspected before use.[7]

- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2][3][6][7]
- Respiratory Protection: In case of inadequate ventilation or risk of inhaling vapors, use a NIOSH-approved respirator.[5][6][7]
- Work Area: Facilities storing or using this material should be equipped with an eyewash station and a safety shower.[3][5]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Step-by-Step Spill Cleanup:

- Evacuate and Ventilate: Ensure adequate ventilation in the spill area and evacuate non-essential personnel.[1][2][7]
- Wear Appropriate PPE: Before addressing the spill, don the full PPE as described above.[2][3]
- Contain the Spill: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[2][3][5][6] Do not let the product enter drains.[1][2]
- Collect Absorbed Material: Carefully sweep or scoop the absorbed material into a suitable, closed, and properly labeled container for disposal.[1][2][5][7]
- Decontaminate the Area: Clean the spill area thoroughly. All cleaning materials should also be treated as hazardous waste.[8]

Waste Disposal Procedure

Methyl nitroacetate must be disposed of as hazardous waste in compliance with all federal, state, and local regulations.[2][8] Do not dispose of it via sink or regular trash.[9]

Operational Disposal Plan:

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) or other relevant local regulations.[2]
- **Container Selection:** Use a sturdy, leak-proof, and compatible container for waste collection, preferably the original container.[9][10] Ensure the container is kept closed at all times except when adding waste.[8][9][10]
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**Methyl Nitroacetate**".[9][10]
- **Storage:** Store the waste container in a cool, dry, well-ventilated area away from incompatible materials like strong oxidizing agents and strong bases.[2][5]
- **Professional Disposal:** Arrange for a licensed professional waste disposal service to collect and dispose of the material.[1] Contaminated packaging should be treated and disposed of as the unused product.[1]

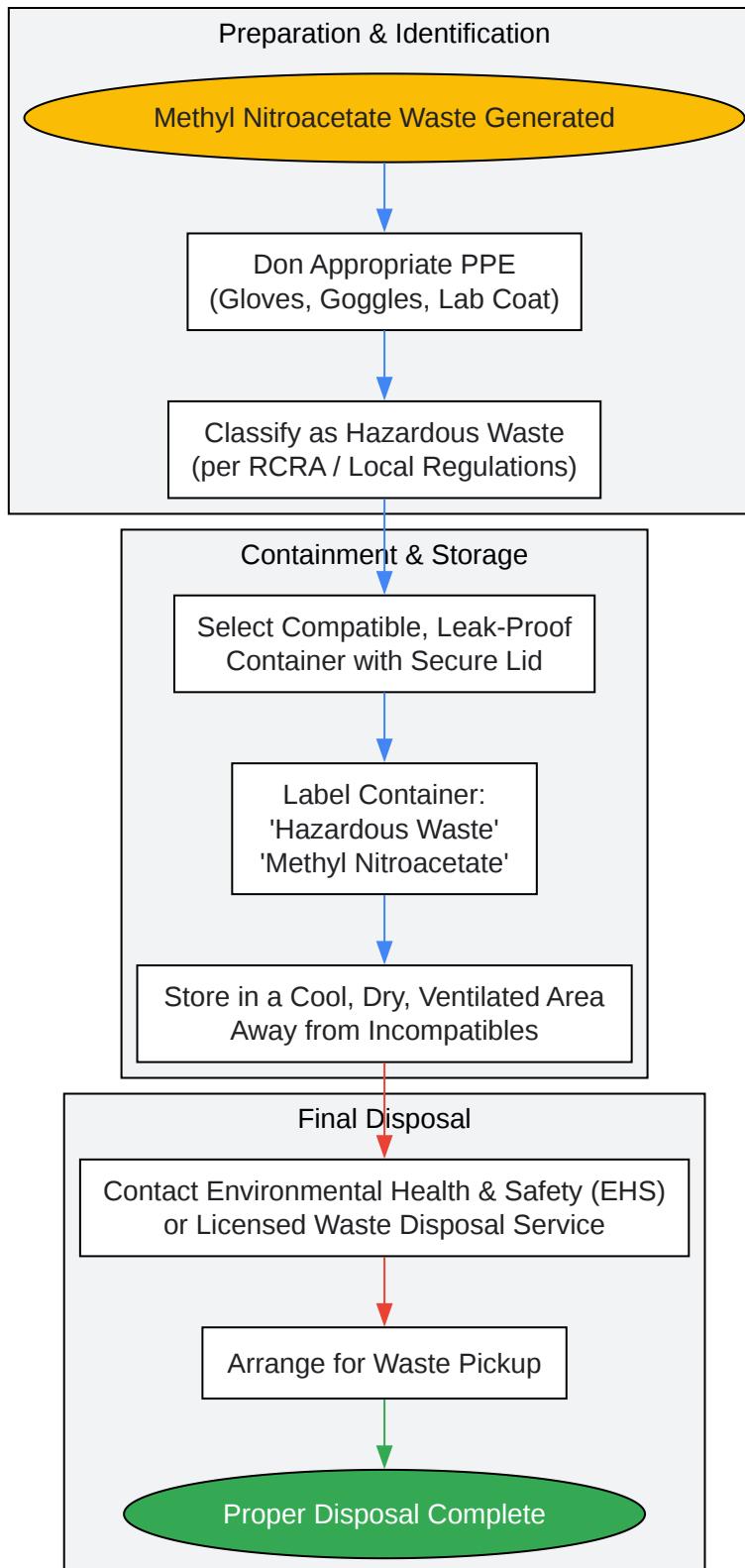
Data Presentation

The following table summarizes key quantitative data for **methyl nitroacetate**.

Property	Value
CAS Number	2483-57-0[1][4][5][6][11]
Molecular Formula	C3H5NO4[1][6][11]
Molecular Weight	119.08 g/mol [1][11]
Flash Point	105 °C (221 °F) - closed cup[3]
Density	1.294 g/mL at 25 °C
Boiling Point	195-198 °C

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **methyl nitroacetate**.



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Caption: Workflow for the proper disposal of **methyl nitroacetate** waste.

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- To cite this document: BenchChem. [Methyl nitroacetate proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b050895#methyl-nitroacetate-proper-disposal-procedures\]](https://www.benchchem.com/product/b050895#methyl-nitroacetate-proper-disposal-procedures)

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